

2-Chloroethyl heptanoate CAS number and safety information

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Compound of Interest

Compound Name: 2-Chloroethyl heptanoate

Cat. No.: B15490176

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Technical Guide: 2-Chloroethyl Heptanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloroethyl heptanoate**, including its chemical identification, safety information, and available data. The information is intended for professionals in research and development who may be handling or evaluating this compound.

Chemical Identification and Properties

2-Chloroethyl heptanoate is the ester of heptanoic acid and 2-chloroethanol.

Identifier	Value	Source
Chemical Name	Heptanoic acid, 2-chloroethyl ester	[1]
CAS Number	5454-32-0	[1][2]
Molecular Formula	C ₉ H ₁₇ ClO ₂	[1]
Molar Mass	192.68 g/mol	[1]

Safety and Hazard Information

Due to the limited availability of a specific Safety Data Sheet (SDS) for **2-Chloroethyl heptanoate**, a definitive GHS classification is not readily available. However, based on the known hazards of similar chemical structures, the following potential hazards should be considered. It is imperative to handle this compound with caution in a well-ventilated laboratory setting, using appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

General safety precautions for similar esters and chlorinated compounds include:

- **Skin and Eye Irritation:** Many esters can cause irritation upon contact with the skin and eyes.
- **Respiratory Irritation:** Inhalation of vapors may cause respiratory tract irritation.
- **Toxicity:** While specific toxicity data for **2-Chloroethyl heptanoate** is not available, related compounds can be harmful if swallowed, inhaled, or absorbed through the skin.

Researchers should perform a thorough risk assessment before handling this compound and consult general chemical safety resources.

Experimental Data

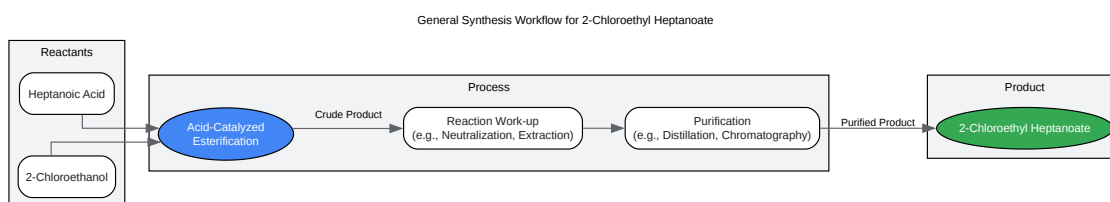
Currently, there is no publicly available, peer-reviewed experimental data, such as LD50 values or detailed toxicological studies, specifically for **2-Chloroethyl heptanoate** (CAS 5454-32-0).

Experimental Protocols

Detailed, validated experimental protocols for the synthesis or specific application of **2-Chloroethyl heptanoate** are not widely published in readily accessible scientific literature. However, a general approach to its synthesis can be inferred from standard esterification reactions.

General Synthesis Workflow

The synthesis of **2-Chloroethyl heptanoate** would typically involve the esterification of heptanoic acid with 2-chloroethanol. This process can be visualized in the following workflow diagram.



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Caption: General workflow for the synthesis of **2-Chloroethyl heptanoate**.

This guide is intended to provide a summary of the currently available information on **2-Chloroethyl heptanoate**. Researchers and drug development professionals are strongly encouraged to seek out more detailed safety and handling information from chemical suppliers or specialized databases before commencing any work with this compound.

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References

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- 2. buyersguidechem.com [buyersguidechem.com]
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